

Anabiol (Stanozolol): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Anabiol
CAS No.: 1986-53-4
Cat. No.: B1667359

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Introduction

Anabiol, commercially known as Winstrol, is the synthetic anabolic-androgenic steroid (AAS) Stanozolol.^{[1][2]} Derived from dihydrotestosterone (DHT), it is a 17 α -alkylated androstane steroid.^[1] Stanozolol was first synthesized in 1959 and has been used therapeutically for conditions such as hereditary angioedema.^{[3][4]} It is also one of the most widely known AAS used for performance enhancement in sports, leading to its classification as a controlled substance in many countries.^{[3][5]} This guide provides a detailed overview of its chemical structure, physicochemical properties, analytical methodologies, and mechanism of action.

Chemical Structure and Properties

Stanozolol is an organic heteropentacyclic compound formed from the condensation of the 3-keto-aldehyde moiety of oxymetholone with hydrazine.^[6] It is characterized by a pyrazole ring fused to the A-ring of the steroid nucleus at the C-2 and C-3 positions, and a methyl group at the C-17 α position.^[1] This 17 α -alkylation allows for oral bioavailability but also contributes to its hepatotoxicity.^[1]

Chemical Identifiers

Identifier	Value
IUPAC Name	(1S,2S,10S,13R,14S,17S,18S)-2,17,18-trimethyl-6,7-diazapentacyclo[11.7.0.0 ^{2,10} .0 ^{4,8} .0 ^{14,18}]icosa-4(8),5-dien-17-ol[6]
CAS Number	10418-03-8[7]
Molecular Formula	C ₂₁ H ₃₂ N ₂ O[6]
SMILES	C[C@]12CC[C@H]3--INVALID-LINK--CC[C@@H]4[C@@]3(CC5=C(C4)NN=C5)C
InChI	InChI=1S/C21H32N2O/c1-19-11-13-12-22-23-18(13)10-14(19)4-5-15-16(19)6-8-20(2)17(15)7-9-21(20,3)24/h12,14-17,24H,4-11H2,1-3H3,(H,22,23)/t14-,15+,16-,17-,19-,20-,21-/m0/s1

Physicochemical Properties

Property	Value	Reference
Molecular Weight	328.5 g/mol	[6]
Melting Point	242 °C	[7][8]
Solubility	Practically insoluble in water; soluble in dimethylformamide; slightly soluble in ethanol (96%); very slightly soluble in methylene chloride.	[7]
pKa (basic)	2.42 (N of pyrazole)	[8]
LogP	4.5	[6]

Experimental Protocols

Synthesis of Stanozolol

A common synthesis route for Stanozolol involves the reaction of a 2-formyl derivative of mestanolone with hydrazine.^[7]

Protocol: Synthesis of Stanozolol

- Formylation of Mestanolone:
 - Dissolve 17 α -methylandrostan-17 β -ol-3-one (mestanolone) in dry, freshly distilled pyridine.
 - Cautiously add sodium hydride with stirring.
 - Cool the mixture to 0°C and add ethyl formate.
 - Stir the reaction mixture at 0°C for 75 minutes.
 - Add additional ethyl formate and allow the mixture to warm to room temperature, letting it stand for 24 hours.
 - Cool the reaction mixture and cautiously add distilled water.
 - Acidify the solution with concentrated hydrochloric acid and stir for 1 hour.
 - Collect the resulting yellow crystalline solid (2-hydroxymethylene derivative) by filtration, wash with distilled water until neutral, and dry in vacuo.^[4]
- Cyclization to Stanozolol:
 - Dissolve the crude hydroxymethylene compound in absolute ethanol.
 - Add hydrazine hydrate and reflux the mixture for 6 hours.
 - Treat with charcoal, filter, and concentrate the solution to yield Stanozolol.^[4]

Analytical Characterization and Quantification

Several analytical methods are employed for the characterization and quantification of Stanozolol in various matrices.

3.2.1. High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the purity of Stanozolol in pharmaceutical formulations.
- Instrumentation: HPLC system with UV detection.
- Stationary Phase: Reversed-phase C18 column.
- Mobile Phase: Methanol-0.05 M aqueous ammonium dihydrogen phosphate (85:15 v/v).
- Flow Rate: 1.0 ml/min.
- Detection: UV at 230 nm.[9]

3.2.2. Thin-Layer Chromatography-Densitometry (TLC-Densitometry)

- Objective: Stability-indicating assay for Stanozolol.
- Stationary Phase: Precoated silica gel TLC aluminum plates.
- Mobile Phase: Petroleum ether:acetone (6:4, v/v).
- Detection: Densitometric analysis at λ_{max} 750 nm after staining with phosphomolybdic acid.
- Results: Stanozolol exhibits a compact spot at an R_f value of 0.46 ± 0.02 .[10]

3.2.3. Gas Chromatography-Mass Spectrometry (GC-MS)

- Objective: Detection and quantification of Stanozolol and its metabolites in urine.
- Sample Preparation:
 - Solid-phase extraction (SPE) of the urine sample.
 - Enzymatic hydrolysis of steroid conjugates.
 - Derivatization (e.g., trimethylsilylation).[5]
- Instrumentation: Gas chromatograph coupled to a mass spectrometer.

- Detection Mode: Selected Ion Monitoring (SIM) for target ions of Stanozolol and its metabolites.[11]

3.2.4. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

- Objective: Sensitive detection of Stanozolol and its metabolites in biological matrices.
- Instrumentation: LC system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Stationary Phase: SB C-18 column (2.1 mm, 50 mm, 1.8 μ m).
- Column Temperature: 45°C.
- Detection Mode: Selective Reaction Monitoring (SRM) of precursor and product ions.[12][13]

Quantitative Data

Analytical Method Validation Data

Parameter	Matrix	Method	Value	Reference
Linear Range	Hair	LC-MS/MS	0.5 - 400 pg/mg	[12]
Urine	LC-MS/MS	0.125 - 25 ng/mL	[12]	
Serum	LC-MS/MS	0.25 - 100 ng/mL	[12]	
Water	LC-MS/MS	0.5 - 200 pg/mL	[13]	
Limit of Detection (LOD)	Hair	LC-MS/MS	0.125 pg/mg	[12]
Urine	LC-MS/MS	0.063 ng/mL	[12]	
Serum	LC-MS/MS	0.063 ng/mL	[12]	
Water	LC-MS/MS	0.25 pg/mL	[13]	
Limit of Quantification (LOQ)	Hair	LC-MS/MS	0.5 pg/mg	[12]
Urine	LC-MS/MS	0.125 ng/mL	[12]	
Serum	LC-MS/MS	0.25 ng/mL	[12]	
Pharmaceutical Formulations	LC-QTOF-MS	0.1 µg/mL	[14]	

Pharmacokinetic and Biological Data

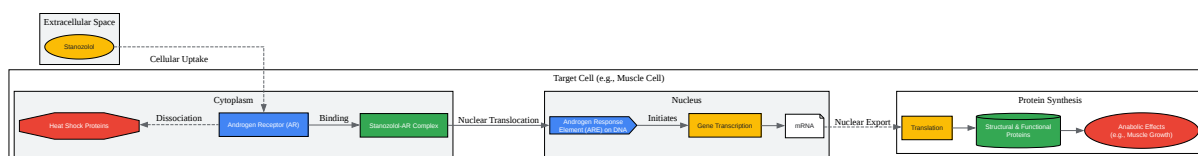
Parameter	Condition	Value	Reference
Biological Half-life (oral)	Human	9 hours	[1]
Biological Half-life (intramuscular)	Human	24 hours	[1]
Concentrations in Rat (5.0 mg/kg/day for 6 days)	Hair	70.18 ± 22.32 pg/mg	[15]
Urine	4.34 ± 6.54 ng/mL	[15]	
Serum	7.75 ± 3.58 ng/mL	[15]	
Effect on HDL-Cholesterol	Human (6 mg/day for 6 weeks)	33% reduction	[16]
Effect on LDL-Cholesterol	Human (6 mg/day for 6 weeks)	29% increase	[16]

Signaling Pathways and Mechanism of Action

Stanozolol exerts its anabolic effects primarily through its interaction with the androgen receptor (AR).[17] Although it can have a lower binding affinity for the AR compared to testosterone in vitro, it is a potent activator of the receptor in vivo.[18]

Androgen Receptor Signaling Pathway

The binding of Stanozolol to the androgen receptor initiates a cascade of cellular events leading to increased protein synthesis and muscle growth.

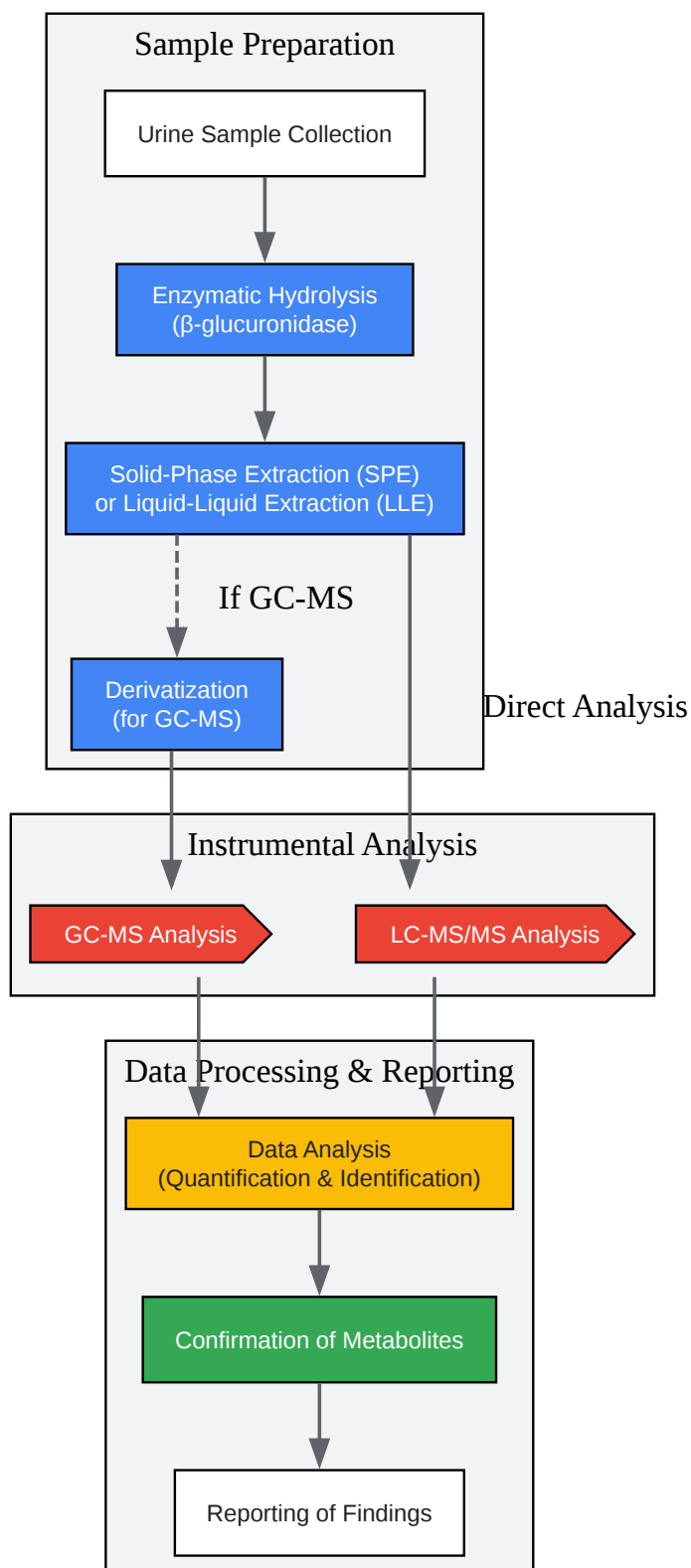


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Caption: Stanozolol signaling via the androgen receptor.

Experimental Workflow: Stanozolol Detection in Urine

The following diagram outlines a typical workflow for the detection and confirmation of Stanozolol and its metabolites in urine for anti-doping purposes.



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Caption: Workflow for Stanozolol detection in urine.

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